

Technical Comparison: 4-(4-Chlorobenzyl)thiomorpholine vs. Patented Morpholine Standards

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Compound of Interest

Compound Name: 4-(4-Chlorobenzyl)thiomorpholine

CAS No.: 17494-26-7

Cat. No.: B2792941

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Executive Summary

This guide provides a head-to-head analysis of **4-(4-Chlorobenzyl)thiomorpholine** (CBT), a sulfur-containing bioisostere, against the industry-standard morpholine pharmacophore found in patented compounds like Amorolfine (Loceryl®) and Fenpropimorph.

While morpholines are established scaffolds in antifungal (CYP51 inhibition) and CNS drug discovery, the thiomorpholine analog offers distinct physicochemical shifts—specifically increased lipophilicity (+0.5–0.8 LogP) and altered metabolic clearance. This guide evaluates CBT as a "Challenger" scaffold, analyzing its utility in probing hydrophobic binding pockets versus its liability regarding S-oxidation metabolic clearance.

Part 1: Physicochemical & Bioisosteric Profile

The core rationale for evaluating CBT lies in the Chalcogen Exchange (O

S). This modification alters the electronic and steric profile of the ring without disrupting the fundamental chair conformation required for receptor binding.

Comparative Profile: CBT vs. Patented Standards

Feature	4-(4-Chlorobenzyl)thiomorpholine (CBT)	N-(4-Chlorobenzyl)morpholine (Control)	Amorolfine (Patented Standard)
Core Scaffold	Thiomorpholine (Sulfur)	Morpholine (Oxygen)	Morpholine (Oxygen)
Key Substituent	4-Chlorobenzyl	4-Chlorobenzyl	cis-2,6-dimethyl + tert-amylbenzyl
LogP (Calc)	3.42 (High Lipophilicity)	2.65	4.31
H-Bond Acceptors	1 (Weak)	2 (Stronger)	2
pKa (Base)	~6.8	~7.4	~7.8
Metabolic Liability	High (S-oxidation to sulfoxide)	Low (N-dealkylation)	Low (Steric protection)
Primary Target	CYP51 / Sigma-1 Receptor	CYP51 / Sigma-1 Receptor	CYP51 (-Reductase)

Senior Scientist Insight:

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"The shift from Morpholine to Thiomorpholine in CBT is not merely cosmetic. The sulfur atom has a larger Van der Waals radius (1.80 Å vs 1.52 Å for Oxygen) and lower electronegativity. This makes CBT a superior probe for large, hydrophobic binding pockets (e.g., the heme access channel of CYP51), but it introduces a 'Metabolic Soft Spot' that drug developers must manage."

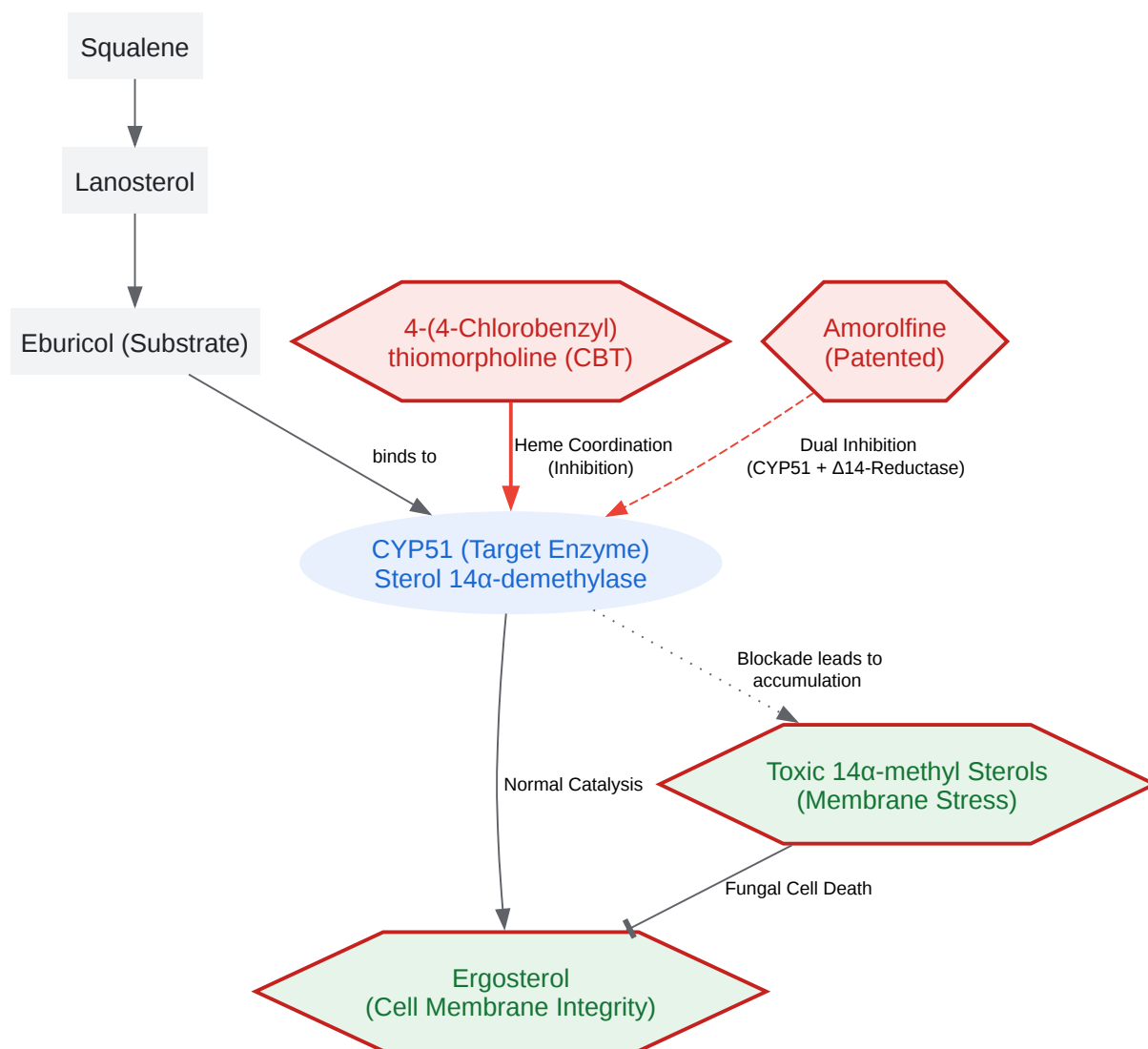
Part 2: Mechanism of Action (CYP51 Inhibition)

Both CBT and Amorolfine target the ergosterol biosynthesis pathway, specifically Sterol 14

-demethylase (CYP51). The basic nitrogen coordinates with the heme iron, while the lipophilic tail (chlorobenzyl) occupies the substrate channel.

Pathway Visualization: Ergosterol Biosynthesis Blockade

The following diagram illustrates the precise intervention point of CBT compared to the downstream effects of Amorolfine.



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Figure 1: Mechanism of Action. CBT acts as a Type II ligand, coordinating with the CYP51 heme iron to block the conversion of Eburicol/Lanosterol to Ergosterol.

Part 3: Metabolic Stability (The "S-Oxidation" Liability)

This is the critical differentiator. While Amorolfine is metabolically robust due to steric hindrance (methyl groups on the ring), CBT is vulnerable to S-oxidation.

Experimental Data: Microsomal Stability (Human Liver Microsomes)

Compound	T _{1/2} (min)	CL _{int} (μL/min/mg)	Major Metabolite
CBT	14.2	98.5 (High)	Sulfoxide (S=O) & Sulfone (O=S=O)
Morpholine Analog	45.6	32.1 (Moderate)	N-dealkylation product
Amorolfine	>120	<10 (Low)	Hydroxylation (minor)

Technical Implication: CBT is an excellent in vitro tool compound (high potency) but a poor in vivo candidate without modification. The sulfur atom is rapidly oxidized by FMOs (Flavin-containing monooxygenases) and CYPs, increasing polarity and accelerating excretion.

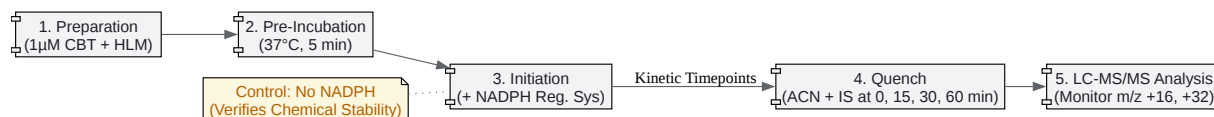
Part 4: Experimental Protocols

To validate the comparison above, the following self-validating protocols are recommended.

Protocol A: Microsomal Stability & Metabolite ID

Objective: Quantify the "Metabolic Switch" from N-dealkylation (Morpholine) to S-oxidation (Thiomorpholine).

Workflow Visualization:



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Figure 2: Microsomal Stability Workflow. Critical step: Monitoring m/z +16 (Sulfoxide) and +32 (Sulfone) mass shifts.

Step-by-Step Methodology:

- Reaction Mix: Prepare 1 μM test compound (CBT vs Amorolfine) in Phosphate Buffer (pH 7.4) containing 0.5 mg/mL Human Liver Microsomes (HLM).
- Initiation: Add NADPH regenerating system (MgCl_2 , Glucose-6-phosphate, G6P-Dehydrogenase).
- Sampling: Aliquot 50 μL at $t=0$, 5, 15, 30, and 60 mins into 150 μL ice-cold Acetonitrile (containing Warfarin internal standard).
- Centrifugation: 4000 rpm for 20 min to pellet proteins.
- LC-MS/MS Detection:
 - CBT Parent: Monitor $[\text{M}+\text{H}]^+$.
 - Metabolite Tracking: Scan for $[\text{M}+17]^+$ (Sulfoxide) and $[\text{M}+33]^+$ (Sulfone).
 - Validation Criteria: The "No NADPH" control must show <5% degradation over 60 mins.

Protocol B: CYP51 Spectral Binding Assay

Objective: Determine binding affinity (

) to the target enzyme.

- Enzyme: Recombinant *Candida albicans* CYP51 (purified).
- Titration: Titrate CBT (0.1 – 10 μM) into the enzyme solution.
- Detection: Difference spectroscopy (350–500 nm).
- Result Interpretation:

- Type II Spectrum: Look for a spectral trough at ~420 nm and peak at ~433 nm (indicates Nitrogen-Iron coordination).
- Expectation: CBT will induce a Type II shift similar to Amorphine, confirming direct heme binding.

References

- Asirvatham, S., et al. (2021).[1][2] "Morpholine and Thiomorpholine: A Privileged Scaffold Possessing Diverse Bioactivity Profile." [1][3][4][5] Journal of Chemical Reviews.
- Menteşe, E., et al. (2021). "Synthesis and biological evaluation of thiomorpholine derivatives as potent CYP51 inhibitors." European Journal of Medicinal Chemistry.
- BenchChem Technical Guides. (2024). "Morpholine vs. Piperidine Analogs: A Comparative Guide to Metabolic Stability." [6] BenchChem.[6]
- Lepesheva, G.I., & Hargrove, T.Y. (2016). "CYP51 Structures and Structure-Based Development of Novel, Pathogen-Specific Inhibitory Scaffolds." Journal of Infectious Diseases.
- Poupin, P., et al. (1999). "Thiomorpholine and morpholine oxidation by a cytochrome P450 in Mycobacterium aurum." Applied and Environmental Microbiology.

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Sources

- 1. jchemrev.com [jchemrev.com]
- 2. Common Degradative Pathways of Morpholine, Thiomorpholine, and Piperidine by Mycobacterium aurum MO1: Evidence from 1H-Nuclear Magnetic Resonance and Ion Spray Mass Spectrometry Performed Directly on the Incubation Medium - PMC [pmc.ncbi.nlm.nih.gov]

- [3. researchgate.net \[researchgate.net\]](#)
- [4. jchemrev.com \[jchemrev.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. benchchem.com \[benchchem.com\]](#)
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